

1-Ethoxyhexane density and refractive index

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Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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Physical Property Data for 1-Ethoxyhexane

The table below summarizes the key quantitative data for **1-Ethoxyhexane** (CAS 5756-43-4) from the search results.

Property	Value	Source / Context
Molecular Formula	C ₈ H ₁₈ O	[1] [2] [3]
Molecular Weight	130.23 g/mol	[2] [3]
Boiling Point	135.5 °C (estimate: 140.96 °C also reported)	[2] [3]
Melting Point	-94 °C (estimate)	[3]
Density	0.7722 (exact value); 0.78 g/cm ³ (also reported)	[2] [3]
Refractive Index	1.4008 (exact value); 1.404 (also reported)	[2] [3]

Experimental Methodology for Refractive Index Measurement

While a specific protocol for **1-Ethoxyhexane** was not found, the search revealed a detailed modern methodology for measuring the refractive index of liquid organic chemicals, which is directly applicable [4].

Principle of Operation: The technique is based on an **Optical Time-Domain Reflectometer (OTDR)** and a **Single-Mode Fiber (SMF)** sensor. It measures the power level of backscattered light reflected at the interface between the optical fiber and the liquid chemical. This reflectance is governed by the Fresnel equation, which relates the reflected power to the refractive indices of the fiber and the sample [4].

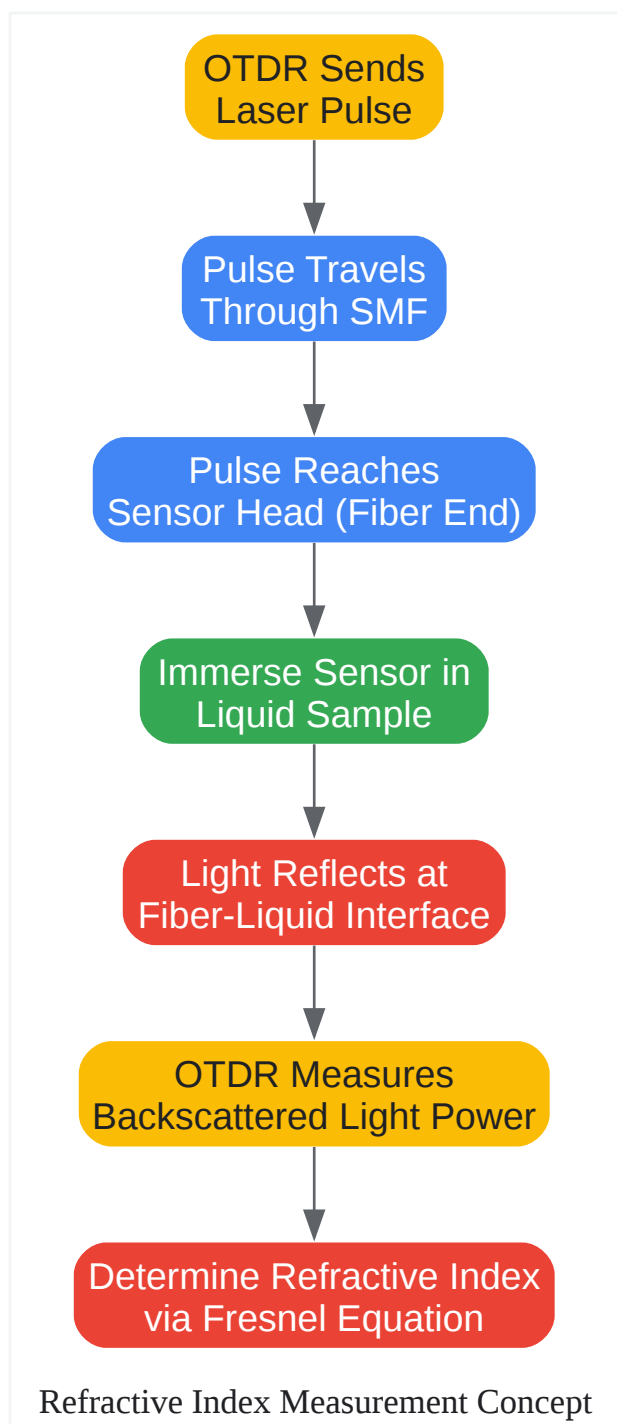
Experimental Setup and Procedure:

- **Equipment Setup:** A pulsed laser (e.g., at 1550 nm wavelength) from an OTDR is launched into a long spool of standard Single-Mode Fiber (SMF). The terminal end of this fiber, prepared with a flat cleave, serves as the sensor head [4].
- **Calibration:** The sensor head is immersed into a series of organic chemicals with known refractive indices (e.g., n-hexane, heptane, THF). The reflected power level for each known chemical is measured and recorded to build a calibration curve [4].
- **Measurement:** The sensor head is then immersed into the sample of **1-Ethoxyhexane**. The OTDR measures the reflected backscattered light level, which is compared against the calibration curve to determine the unknown refractive index [4].
- **Key Parameters:** The study found that using a shorter optical pulse-width (e.g., 5 ns) provides better measurement resolution. The reported sensitivity of this method allows for determination of refractive index up to two digits after the decimal point [4].

Molecular Structure and Conceptual Workflow

The following diagrams visualize the basic structure of the molecule and the conceptual experimental workflow described above.

1-Ethoxyhexane consists of a hexyl chain and an ethoxy group linked by an oxygen atom.



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Conceptual workflow for determining refractive index using an OTDR and fiber sensor.

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References

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2. Buy 1-Ethoxyhexane | 5756-43-4 [smolecule.com]
3. 1-ETHOXYHEXANE CAS#: 5756-43-4 [chemicalbook.com]
4. Measurement of Organic Chemical Refractive Indexes Using ... [pmc.ncbi.nlm.nih.gov]

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